

Application Note: Preparation and Handling of 1,4-DPCA Stock Solutions in DMSO

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Compound of Interest

Compound Name:	1,4-DPCA
CAS No.:	1382469-40-0
Cat. No.:	B12751491

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Audience: Researchers, scientists, and drug development professionals.

Introduction

1,4-Dihydrophenanthroline-4-one-3-carboxylic acid (**1,4-DPCA**) is a potent small molecule inhibitor of prolyl-4-hydroxylase (PHD) enzymes.[1][2] By inhibiting PHD activity, **1,4-DPCA** prevents the hydroxylation and subsequent degradation of Hypoxia-Inducible Factor-1 alpha (HIF-1 α), a master regulator of the cellular response to hypoxia.[3][4] This leads to the stabilization and accumulation of HIF-1 α , which then activates the transcription of various genes involved in angiogenesis, metabolic reprogramming, and cell survival.[3][5][6] Due to its role in promoting regenerative processes, **1,4-DPCA** is a valuable tool in research areas such as regenerative medicine, wound healing, and cancer biology.[3][5][7] Proper preparation and storage of **1,4-DPCA** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for preparing and handling **1,4-DPCA** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

Compound Data and Solubility

Summarized below are the key chemical properties of **1,4-DPCA** and its solubility in DMSO. It is crucial to use anhydrous, high-purity DMSO for preparing stock solutions, as DMSO is hygroscopic and absorbed water can significantly impact the solubility of the compound.[1]

Property	Data	Reference
Chemical Name	4,4 α -dihydro-4-oxo-1,10-phenanthroline-3-carboxylic acid	[2]
Molecular Formula	C ₁₃ H ₈ N ₂ O ₃	[1][2]
Molecular Weight	240.21 g/mol	[1][2]
CAS Number	331830-20-7	[1][2]
Appearance	White to off-white solid	[1]
Solubility in DMSO	Up to 12.5 mg/mL (approx. 52 mM). Ultrasonic assistance may be required.	[1]
IC ₅₀	~2.4 μ M (for collagen hydroxylation); ~3.6 μ M (for prolyl 4-hydroxylase); ~60 μ M (for FIH)	[1][2]

Experimental Protocols

Protocol for Preparing a 50 mM 1,4-DPCA Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution.

Materials and Equipment:

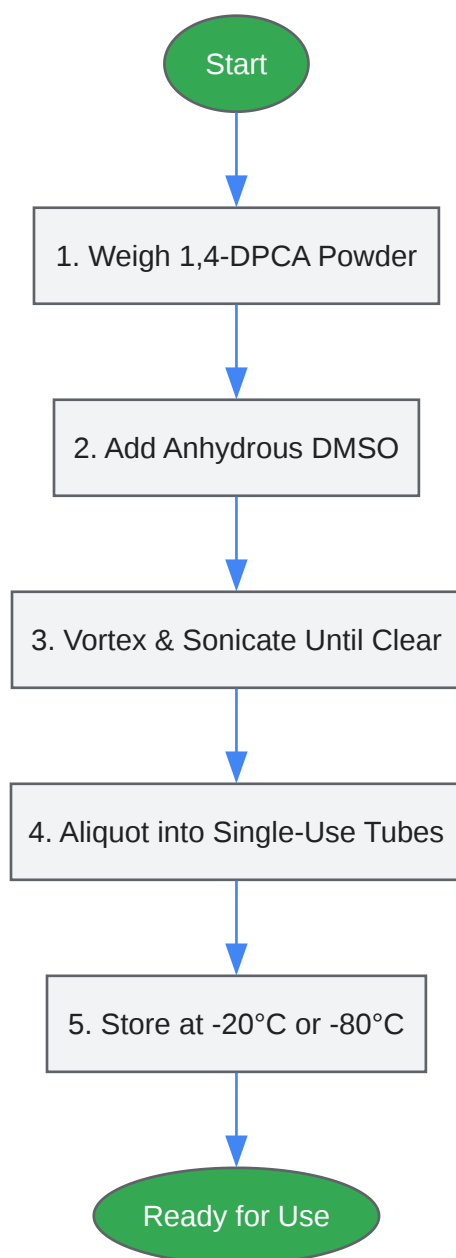
- **1,4-DPCA** powder
- Anhydrous, sterile DMSO (newly opened bottle recommended)

- Calibrated analytical balance
- Sterile, amber glass vial or polypropylene microcentrifuge tubes
- Vortex mixer
- Bath sonicator
- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

- Pre-calculation: To prepare 1 mL of a 50 mM stock solution, calculate the required mass of **1,4-DPCA**:
Mass (mg) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
Mass (mg) = 0.050 mol/L x 0.001 L x 240.21 g/mol x 1000 mg/g = 12.01 mg
- Weighing: Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh 12.01 mg of **1,4-DPCA** powder and transfer it into the tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the tube containing the **1,4-DPCA** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes. If the powder is not fully dissolved, place the tube in a bath sonicator at room temperature and sonicate for 10-15 minutes or until the solution is clear.[1]
- Aliquotting: Once fully dissolved, dispense the stock solution into smaller, single-use aliquots (e.g., 20 µL) in sterile, light-protected tubes. This prevents contamination and degradation from repeated freeze-thaw cycles.[1][8]
- Storage: Label all aliquots clearly with the compound name, concentration, date, and your initials. Store the aliquots at -80°C for long-term storage or -20°C for short-term storage (see Table 3).

Workflow for Preparing 1,4-DPCA Stock Solution



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*Workflow for **1,4-DPCA** stock solution preparation.*

Stock Solution Dilution Guide

The following table provides calculations for preparing common stock concentrations.

Desired Concentration	Volume of DMSO	Mass of 1,4-DPCA to Weigh
1 mM	1 mL	0.24 mg
5 mM	1 mL	1.20 mg
10 mM	1 mL	2.40 mg
50 mM	1 mL	12.01 mg

Table based on calculations and data from supplier datasheets.[\[1\]](#)

Storage and Stability

Proper storage is essential to maintain the integrity and activity of **1,4-DPCA**.

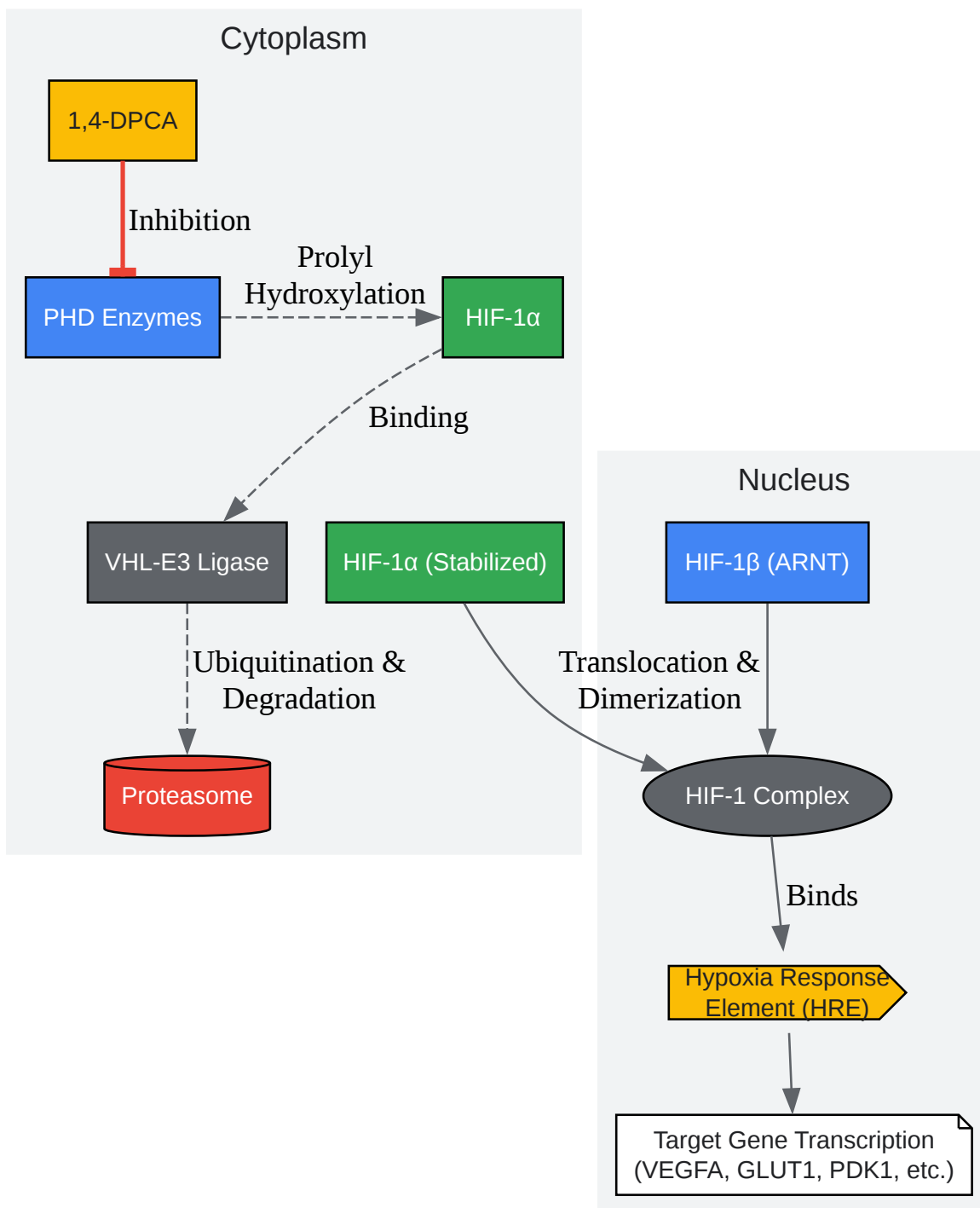
Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store in a desiccator to protect from moisture.
4°C	2 years	For shorter-term storage.	
DMSO Solution	-80°C	2 years	Recommended for long-term stability. Avoid repeated freeze-thaw cycles.
-20°C	1 year	Suitable for short-term storage.	

Storage recommendations are compiled from supplier data.[\[1\]](#)[\[8\]](#)

Application Spotlight: 1,4-DPCA Signaling Pathway

1,4-DPCA functions by inhibiting Prolyl Hydroxylase Domain (PHD) enzymes. Under normal oxygen levels (normoxia), PHDs hydroxylate specific proline residues on HIF-1 α , targeting it for ubiquitination and proteasomal degradation. By inhibiting PHDs, **1,4-DPCA** stabilizes HIF-1 α , allowing it to accumulate, translocate to the nucleus, and activate gene expression that promotes a pro-regenerative, glycolytic state.^{[3][5][6][7]}

Simplified 1,4-DPCA Signaling Pathway



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Mechanism of 1,4-DPCA in stabilizing HIF-1α.

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